

Difference between rac Butoconazole-d5 and Butoconazole Nitrate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *rac Butoconazole-d5 Nitrate*

Cat. No.: *B13855026*

[Get Quote](#)

Technical Guide: Butoconazole Nitrate vs. rac Butoconazole-d5

Comparative Analysis of Pharmacological API and Bioanalytical Internal Standards

Executive Summary

This technical guide delineates the critical distinctions between Butoconazole Nitrate (the Active Pharmaceutical Ingredient, API) and rac Butoconazole-d5 (the Stable Isotope Labeled Internal Standard, SIL-IS). While they share a core molecular scaffold, their functional roles are diametrically opposed: the former is engineered for biological activity and formulation stability, while the latter is synthesized exclusively for quantitative bioanalysis (LC-MS/MS) to correct for matrix effects and extraction variability.

Part 1: Chemical Identity & Structural Divergence

The fundamental difference lies in their isotopic composition and salt form, which dictates their respective applications in drug development.

1. Butoconazole Nitrate (API)[1]

- Chemical Nature: The nitrate salt of the imidazole derivative butoconazole.[\[2\]\[3\]\[4\]\[5\]\[6\]\[7\]](#)
- Role: Therapeutic agent.[\[1\]\[2\]\[5\]](#)
- Stoichiometry: 1:1 molar ratio of Butoconazole base to Nitric Acid ().
- Rationale for Salt Form: The free base of butoconazole is a viscous oil or low-melting solid with poor water solubility.[\[1\]](#) The nitrate salt transforms it into a crystalline solid (), significantly enhancing stability, handling properties for manufacturing, and dissolution rates in vaginal cream formulations (e.g., Gynazole-1®).

2. rac Butoconazole-d5 (Internal Standard)[\[1\]](#)

- Chemical Nature: A deuterated analog where five hydrogen atoms () are replaced by deuterium ().[\[1\]](#)
- Role: Analytical reference standard.
- Isotopic Shift: The substitution results in a mass increase of +5 Daltons (Da).
- "rac" Designation: Denotes a racemic mixture (1:1 ratio of enantiomers). Since clinical Butoconazole is administered as a racemate, the Internal Standard (IS) must also be racemic to ensure it co-elutes with the analyte on non-chiral columns and behaves identically during extraction.

Table 1: Physicochemical Comparison

Feature	Butoconazole Nitrate (API)	rac Butoconazole-d5 (IS)
CAS Number	64872-77-1	1262947-66-7 (Example for d5)
Formula		(Free Base)*
Mol.[1] Weight	~474.79 g/mol	~416.8 g/mol (Base) / ~479.8 (Nitrate)
Primary Use	Clinical Antifungal	LC-MS/MS Quantification
Detection	UV / Mass Spec (Analyte)	Mass Spec (Reference)

*Note: d5 is often supplied as a salt or free base depending on the vendor; calculations must adjust for the specific form.

Part 2: Pharmacological vs. Analytical Utility

The Pharmacological Imperative: Mechanism of Action (API)

Butoconazole Nitrate targets the fungal cell membrane.[2][3][4][6][7] It acts as a potent inhibitor of Lanosterol 14

-demethylase (CYP51).[1]

- Inhibition: The imidazole nitrogen binds to the heme iron of the CYP51 enzyme.
- Blockade: This prevents the demethylation of lanosterol.[2][3][4]
- Consequence: Ergosterol synthesis is halted, and toxic 14

-methylsterols accumulate, disrupting membrane permeability and leading to fungal cell death.[2][4]

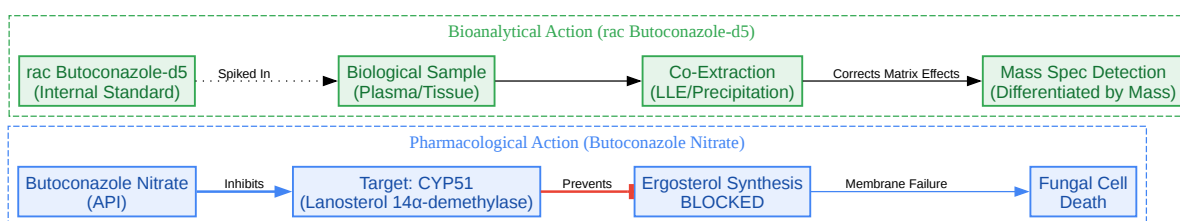
The Bioanalytical Imperative: Mass Spectrometry (IS)

In Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), rac Butoconazole-d5 serves as the Internal Standard.[1]

- Co-elution: Being chemically nearly identical, it elutes at the same retention time as the API.
- Differentiation: The mass spectrometer distinguishes them by their mass-to-charge ratio ().^[1]
 - Analyte Transition:
 - 411
 - 165 (approx)^[1]
 - IS Transition:
 - 416
 - 170 (approx)^[1]
- Correction: Any loss of analyte during extraction or signal suppression by the biological matrix affects the IS equally. The ratio of Analyte/IS response provides a corrected, accurate concentration.

Part 3: Visualization of Mechanisms

Diagram 1: Pharmacological Pathway (API) vs. Analytical Workflow (IS)^[1]



[Click to download full resolution via product page](#)

Caption: The dual pathways of Butoconazole: The API (blue) inhibits fungal enzymes, while the d5-IS (green) ensures accurate measurement of the API in biological samples.[1]

Part 4: Experimental Protocols

Protocol A: Preparation of Stock Solutions

Critical Note: Correct for the salt form and purity. Do not treat Nitrate and d5 (if free base) as equivalent weights.

- Butoconazole Nitrate Stock (1.0 mg/mL free base eq.):
 - Weigh 1.15 mg of Butoconazole Nitrate (MW 474.79).[5]
 - Dissolve in 1.0 mL of Methanol (MeOH).
 - Calculation:
.[1]
- rac Butoconazole-d5 Stock (1.0 mg/mL):
 - Weigh 1.0 mg of Butoconazole-d5 (assuming free base, MW ~416.8).[1]
 - Dissolve in 1.0 mL of Methanol.
 - Sonicate for 5 minutes to ensure complete dissolution.
- Storage: Store at -20°C in amber glass vials. Stable for ~6 months.

Protocol B: Bioanalytical Extraction (Liquid-Liquid Extraction)

This protocol is validated for quantifying Butoconazole in human plasma using the d5-IS.[1]

Materials:

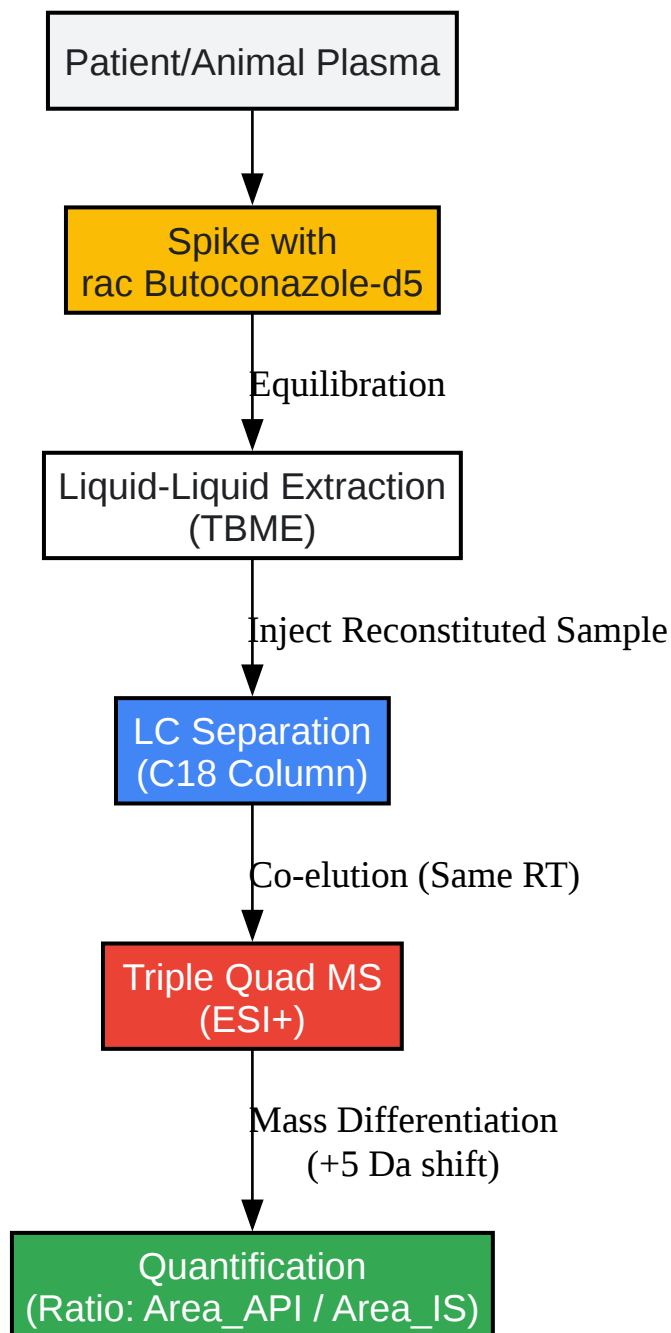
- Plasma sample (
)[1]

- IS Working Solution (in 50:50 MeOH:Water)[1]
- Extraction Solvent: tert-Butyl methyl ether (TBME) or n-Hexane:Isoamyl alcohol (98:2).[1]

Steps:

- Spiking: Aliquot of plasma into a glass tube.
- IS Addition: Add of rac Butoconazole-d5 working solution. Vortex for 10 sec.
- Basification (Optional but recommended): Add of 0.1 M NaOH to ensure the drug is in free base form (improves organic solubility).
- Extraction: Add of TBME.
- Agitation: Vortex vigorously for 5 minutes or shake on a reciprocating shaker.
- Separation: Centrifuge at for 5 minutes at 4°C.
- Transfer: Transfer the organic (upper) layer to a clean evaporation tube.
- Drying: Evaporate to dryness under a stream of nitrogen at 40°C.
- Reconstitution: Reconstitute the residue in of Mobile Phase (e.g., Acetonitrile:0.1% Formic Acid, 70:30).
- Injection: Inject into the LC-MS/MS.

Diagram 2: LC-MS/MS Workflow Logic



[Click to download full resolution via product page](#)

Caption: The integrated workflow ensuring that matrix effects (suppression/enhancement) affect both the API and IS equally, allowing for ratio-based correction.

Part 5: Stability & Handling[9]

- Light Sensitivity: Imidazoles can be light-sensitive.[1] Handle both the Nitrate and d5 standards under low-light conditions or use amber glassware.
- Hygroscopicity: Butoconazole Nitrate is slightly hygroscopic.[1] Store desiccated.
- Deuterium Exchange: The d5 label is typically on the phenyl ring (non-exchangeable positions). However, avoid highly acidic conditions at high temperatures for prolonged periods to prevent any potential degradation or scrambling, although phenyl-deuterium is generally very stable.[1]

References

- PubChem. (n.d.).[1][7] Butoconazole Nitrate Compound Summary. National Library of Medicine.[7] Retrieved from [\[Link\]](#)
- U.S. Food and Drug Administration (FDA). (2018).[1] Bioanalytical Method Validation Guidance for Industry. Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

1. Butoconazole | C₁₉H₁₇Cl₃N₂S | CID 47472 - PubChem [pubchem.ncbi.nlm.nih.gov]
2. What is Butoconazole Nitrate used for? [synapse.patsnap.com]
3. What is the mechanism of Butoconazole Nitrate? [synapse.patsnap.com]
4. benchchem.com [benchchem.com]
5. GYNAZOLE•1® Butoconazole Nitrate Vaginal Cream USP, 2% IN ONE PREFILLED DISPOSABLE APPLICATOR For Vaginal Use Only. Rx Only [dailymed.nlm.nih.gov]
6. medchemexpress.com [medchemexpress.com]
7. Butoconazole Nitrate | C₁₉H₁₈Cl₃N₃O₃S | CID 47471 - PubChem [pubchem.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [Difference between rac Butoconazole-d5 and Butoconazole Nitrate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13855026/docs#difference-between-rac-butoconazole-d5-and-butoconazole-nitrate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)